

Technical Guide: Mass Spectral Interpretation of 2,4-Dichlorobenzophenone

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Compound of Interest

Compound Name: 2,4-Dichlorobenzophenone

CAS No.: 19811-05-3

Cat. No.: B035555

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CAS: 19811-05-3 | Formula:O=C(c1ccc(Cl)cc1)c2cc(Cl)ccc2 | MW: 251.11 g/mol

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Executive Summary & Structural Context

In pharmaceutical development, **2,4-Dichlorobenzophenone** (2,4-DCBP) serves as the primary pharmacophore scaffold for major antifungal agents, including Ketoconazole, Miconazole, and Itraconazole.

Critical Distinction: Analysts must distinguish this molecule from its isomer, 2,4'-Dichlorobenzophenone (CAS 85-29-0). While they share a molecular weight, their fragmentation patterns differ fundamentally due to the position of the chlorine atoms. This guide focuses exclusively on the 2,4-dichloro isomer (both chlorines on the same ring), which yields the specific 2,4-dichlorophenyl moiety required for biological activity.

Experimental Protocol (GC-MS)

To ensure reproducible fragmentation, the following conditions are recommended:

- Ionization: Electron Impact (EI) at 70 eV.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Inlet Temp: 250°C (Ensure complete volatilization without thermal degradation).
- Solvent: Dichloromethane (DCM) or Methanol (MeOH).[\[2\]](#)[\[4\]](#)
- Column: 5% Phenyl-methylpolysiloxane (e.g., HP-5MS).[\[1\]](#)[\[3\]](#)[\[2\]](#)[\[4\]](#)

The Isotope Signature: The "Chlorine Rule"

Before analyzing fragmentation, the identity of the molecular ion (

) must be validated using the unique isotopic abundance of chlorine (

,

).[\[2\]](#)[\[4\]](#)

For a molecule with two chlorine atoms (

), the molecular ion cluster follows a mathematical expansion of

, resulting in a 9:6:1 intensity ratio.[\[2\]](#)[\[4\]](#)

Ion Identity	m/z (Nominal)	Composition	Relative Intensity (Approx)
	250		100% (Base of cluster)
	252		~65%
	254		~10%

“

Analyst Note: If your spectrum shows a 3:1 ratio (

,

) or a 10:6:1 pattern, re-evaluate. The 9:6:1 pattern is diagnostic for

.^{[2][4]} Deviations often indicate co-elution with monochlorinated impurities.^{[2][4]}

Fragmentation Mechanics

The fragmentation of benzophenones under EI conditions is driven by

-cleavage adjacent to the carbonyl group.^{[2][4]} Because 2,4-DCBP is an asymmetric ketone, two distinct pathways compete, governed by the stability of the resulting acylium ions.^[4]

Pathway A: Formation of the Benzoyl Cation (Major)

The bond between the carbonyl carbon and the dichlorinated ring breaks.^{[2][4]}

- -Cleavage: Generates the Benzoyl cation (m/z 105) and a neutral 2,4-dichlorophenyl radical.^{[1][2][4]}
- CO Loss: The benzoyl cation ejects carbon monoxide (28 Da) to form the Phenyl cation (m/z 77).^{[2][4]}
 - Diagnostic Check: The transition m/z 77 → 51 is a classic signature of the unsubstituted phenyl ring.^{[2][4]}

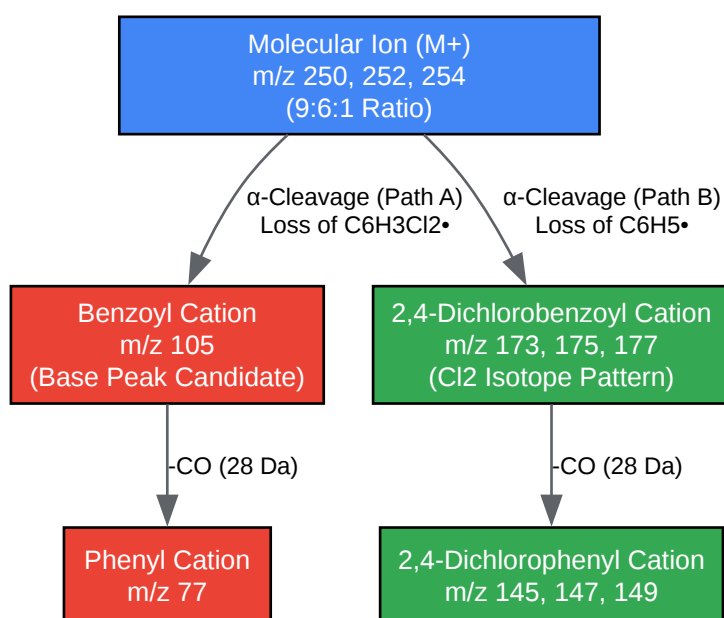
Pathway B: Formation of the 2,4-Dichlorobenzoyl Cation

The bond between the carbonyl carbon and the unsubstituted phenyl ring breaks.^[4]

- -Cleavage: Generates the 2,4-Dichlorobenzoyl cation (m/z 173).^{[1][2][4]} Note that due to isotopes, this appears as a cluster at 173/175/177.^{[2][4]}
- CO Loss: Ejection of CO yields the 2,4-Dichlorophenyl cation (m/z 145).^{[2][4]}
 - Diagnostic Check: The presence of the 173 cluster confirms the chlorines are on the same ring (preserving the 2,4-dichloro structure).^[2] In the 2,4'-isomer, you would instead see a monochlorobenzoyl cation at m/z 139.^[4]

Visualization of Fragmentation Pathways

The following diagram illustrates the competitive cleavage mechanisms.



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Caption: Competitive

-cleavage pathways for **2,4-Dichlorobenzophenone**. Path A yields the unsubstituted benzoyl ion; Path B yields the dichlorinated fragment.

Diagnostic Ion Table

Use this table to validate peak assignments during spectral processing.

m/z (Nominal)	Ion Species	Formula	Mechanism / Origin
250	Molecular Ion (ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">)		Parent ion. [1] [2] Look for 9:6:1 cluster. [2] [4]
173	2,4-Dichlorobenzoyl		-cleavage. [1] [2] Key differentiator from 2,4'-isomer.
145	2,4-Dichlorophenyl		Secondary fragmentation (Loss of CO from 173). [1] [2]
105	Benzoyl		-cleavage. [1] [2] [4] Often the Base Peak (100% intensity). [2] [4]
77	Phenyl		Secondary fragmentation (Loss of CO from 105). [1] [2] [4]
51	Butenynyl		Ring degradation of the phenyl cation (77). [1] [2] [4]

Troubleshooting & Self-Validation

Scenario: The spectrum shows a base peak at

139.

- Diagnosis: You are likely analyzing 2,4'-Dichlorobenzophenone (CAS 85-29-0) or 4,4'-Dichlorobenzophenone.[\[1\]](#)[\[3\]](#)[\[2\]](#)[\[4\]](#)
- Reasoning: If one chlorine is on each ring,
-cleavage produces a chlorobenzoyl cation (
139) rather than a dichlorobenzoyl cation (
173) or benzoyl cation (
105).[\[2\]](#)[\[4\]](#)
- Action: Verify the Certificate of Analysis (CoA) of your starting material.[\[2\]](#)[\[4\]](#) The 2,4-isomer (CAS 19811-05-3) must show `ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">`

105 and 173.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Scenario:

intensity is weak.

- Diagnosis: Common in EI due to the stability of the acylium fragment ions.[\[2\]](#)[\[4\]](#)
- Action: Rely on the

173 cluster isotope pattern to confirm the presence of the dichloro-moiety if the molecular ion is low.[\[2\]](#)[\[4\]](#)

References

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